



# In-Depth Technical Guide to the Physical Properties of Solid Trimellitic Anhydride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Trimellitic anhydride	
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This technical guide provides a comprehensive overview of the core physical properties of solid **Trimellitic Anhydride** (TMA). Designed for researchers, scientists, and drug development professionals, this document consolidates essential data, outlines detailed experimental protocols for property determination, and presents a logical workflow for the physical characterization of this important chemical intermediate.

## Introduction

Trimellitic anhydride (TMA), with the chemical formula C<sub>9</sub>H<sub>4</sub>O<sub>5</sub>, is an aromatic organic compound that exists as a colorless or white solid at room temperature.[1] It is the cyclic anhydride of trimellitic acid and is a significant raw material in the production of various polymers, including polyesters and polyimides, plasticizers for PVC, resins for coatings, adhesives, and dyes.[1][2][3][4] In the context of pharmaceutical development, understanding the physical properties of TMA is crucial when it is used as a crosslinking agent or a component in polymer-based drug delivery systems, enteric coatings, or as an intermediate in the synthesis of active pharmaceutical ingredients (APIs).[3][5] Its quality and consistency, as defined by its physical characteristics, can directly impact the performance, stability, and safety of the final product.

## **Physical and Chemical Properties**

The fundamental physical and chemical properties of solid **Trimellitic Anhydride** are summarized in the tables below. These values represent a compilation of data from various



sources and may exhibit slight variations depending on the purity of the sample and the analytical method employed.

**Table 1: General and Physical Properties of Trimellitic** 

<u>Anhydride</u>

Property	Value	References
Appearance	Colorless or white solid, available as crystals, flakes, or powder.	[1][4][6][7]
Molecular Formula	C <sub>9</sub> H <sub>4</sub> O <sub>5</sub>	[1][6]
Molecular Weight	192.13 g/mol	[2][6][8]
Melting Point	163 - 168 °C (325 - 334 °F)	[1][2][3][5]
Boiling Point	390 °C (734 °F) at 760 mmHg	[1][2][5]
Density	1.54 g/cm <sup>3</sup>	[1][2][5]
Vapor Pressure	4 x $10^{-6}$ mmHg at 25 °C	[8]
Flash Point	227 °C (440.6 °F)	[2][7][8]
Vapor Density	6.6 (Air = 1)	[5][6][8]

**Table 2: Solubility Profile of Trimellitic Anhydride** 



Solvent	Solubility	Notes	References
Water	Sparingly soluble; hydrolyzes to form trimellitic acid.	The compound is moisture-sensitive and will slowly react with water.[4][6][8]	[2][3][9]
Acetone	Soluble	[2][5][10]	
Ethanol	Soluble	[2][3][5]	-
Benzene	Soluble	[2][11]	
Ethyl Acetate	Readily soluble	[10]	_
Dimethylformamide	Readily soluble	[10]	-

## Experimental Protocols for Physical Property Determination

The following sections detail standardized methodologies for determining the key physical properties of solid **Trimellitic Anhydride**. These protocols are based on internationally recognized guidelines to ensure data accuracy and reproducibility.

## **Determination of Melting Point/Melting Range**

The melting point is a critical indicator of purity. For a crystalline solid like **Trimellitic Anhydride**, a sharp melting range typically signifies high purity.

Principle: This method is based on the OECD Guideline 102 and ASTM E324, which involve heating a small, powdered sample in a capillary tube and observing the temperature at which the phase transition from solid to liquid occurs.[5][6][10][12]

#### Apparatus:

- Melting point apparatus with a temperature-controlled metal block or liquid bath.
- Calibrated thermometer or temperature sensor.



- Glass capillary tubes (closed at one end).
- Sample pulverizing tool (e.g., mortar and pestle).

#### Procedure:

- Sample Preparation: A small amount of solid **Trimellitic Anhydride** is finely powdered.
- Capillary Loading: The powdered sample is packed into a capillary tube to a height of 2-4 mm.
- Measurement: The loaded capillary is placed in the melting point apparatus.
- The apparatus is heated at a steady rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- Data Recording: The temperature at which the first signs of melting are observed (initial melting point) and the temperature at which the entire sample becomes liquid (final melting point) are recorded. This range is the melting range.
- For accuracy, the determination should be performed in triplicate.

## **Determination of Solid Density**

Density is an intrinsic property that can be used for material identification and to ensure batchto-batch consistency.

Principle: Based on OECD Guideline 109, the density of a solid can be determined using methods such as the air comparison pycnometer or the hydrostatic balance.[13][14][15] The hydrostatic balance method is described here.

#### Apparatus:

- Analytical balance with a resolution of at least 0.1 mg.
- Hydrostatic weighing kit (including a beaker, a sample holder, and a bridge to place the beaker on the balance).



- A liquid of known density in which the solid is insoluble and non-reactive (e.g., a hydrocarbon solvent for TMA, given its reactivity with water).
- Calibrated thermometer.

#### Procedure:

- Weight in Air: The weight of the solid Trimellitic Anhydride sample is accurately measured
  in the air (W air).
- Weight in Liquid: The sample is then submerged in the liquid of known density (ρ\_liquid) at a
  constant temperature, and its weight is measured (W\_liquid). Care should be taken to
  ensure no air bubbles are adhering to the sample's surface.
- Calculation: The density of the solid (ρ\_solid) is calculated using the following formula:
   ρ solid = (W air / (W air W liquid)) \* ρ liquid
- The temperature at which the measurement is performed must be recorded and reported.

## **Determination of Water Solubility**

Although **Trimellitic Anhydride** hydrolyzes in water, determining its rate and extent of dissolution is important for understanding its behavior in aqueous environments.

Principle: The flask method, as described in OECD Guideline 105, is suitable for substances with solubilities above 10<sup>-2</sup> g/L.[2][3][8] It involves dissolving the substance in water at a specific temperature until saturation is reached, followed by the determination of the concentration of the dissolved substance.

#### Apparatus:

- Constant temperature water bath or shaker.
- Glass flasks with stoppers.
- Analytical method for determining the concentration of Trimellitic Anhydride or its hydrolysis product, trimellitic acid (e.g., High-Performance Liquid Chromatography - HPLC).



Centrifuge or filtration system.

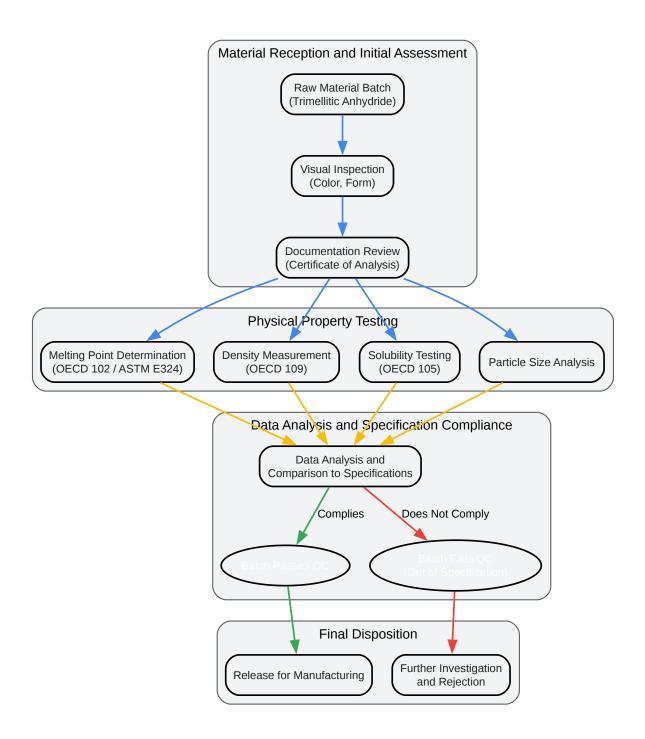
#### Procedure:

- Equilibration: An excess amount of solid Trimellitic Anhydride is added to a known volume of water in a flask.
- The flask is agitated in a constant temperature bath (e.g., 20 °C) for a sufficient period to allow equilibrium to be reached (typically 24-48 hours). Preliminary tests can help determine the necessary equilibration time.
- Phase Separation: The saturated solution is separated from the undissolved solid by centrifugation or filtration. This step must be performed quickly and at the same temperature to avoid changes in solubility.
- Concentration Analysis: The concentration of the dissolved substance in the clear aqueous
  phase is determined using a validated analytical method like HPLC. Due to hydrolysis, the
  measurement will likely quantify the concentration of trimellitic acid.
- The solubility is expressed as the mass of the substance per volume of the solution (e.g., in g/L or mg/mL).

## **Visualization of Characterization Workflow**

For a raw material to be used in pharmaceutical applications, a systematic workflow for its physical characterization is essential to ensure quality and consistency. The following diagram illustrates a typical workflow for the physical characterization of a solid raw material like **Trimellitic Anhydride**.





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Workflow for Physical Characterization of a Pharmaceutical Raw Material.



### Conclusion

The physical properties of solid **Trimellitic Anhydride** are well-defined and critical for its application in various industries, including pharmaceuticals. Adherence to standardized experimental protocols for the determination of these properties is paramount for ensuring the quality, safety, and efficacy of the final products. The workflow presented provides a systematic approach to the physical characterization of TMA, enabling researchers and developers to make informed decisions regarding its use in their specific applications.

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 To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Properties of Solid Trimellitic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047765#physical-properties-of-solid-trimellitic-anhydride]

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